

Preparation of Rockout Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *ROCK inhibitor 3*

Cat. No.: *B10775410*

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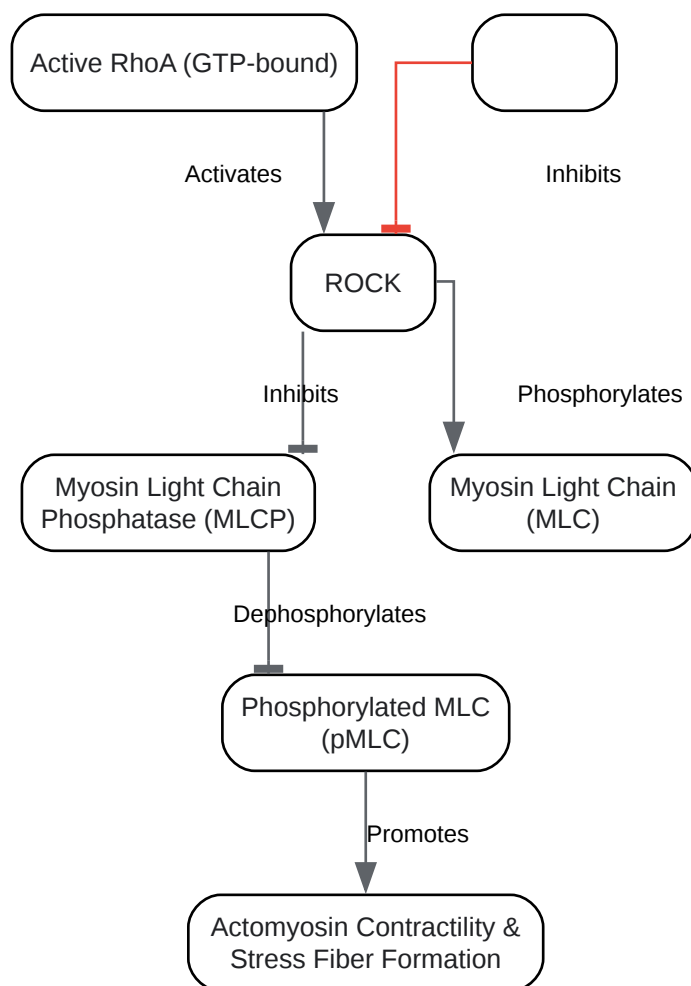
Introduction: The Role of Rockout in Cellular Research

Rockout, also known as 3-(4-Pyridyl)-1H-indole, is a cell-permeable inhibitor of Rho-associated coiled-coil containing protein kinases (ROCK)[1][2]. The ROCK family of serine/threonine kinases, primarily ROCK1 and ROCK2, are critical downstream effectors of the small GTPase RhoA. The RhoA/ROCK signaling pathway is a fundamental regulator of the actin cytoskeleton, influencing a myriad of cellular processes including cell adhesion, migration, contraction, and proliferation[3]. By competitively inhibiting ATP binding to ROCK, Rockout effectively modulates these processes, making it an invaluable tool in various research fields such as stem cell biology, cancer research, and neurobiology[1][3]. Accurate and consistent preparation of a Rockout stock solution is paramount to achieving reproducible and reliable experimental outcomes. This document provides a detailed protocol for the preparation, storage, and handling of Rockout stock solutions in dimethyl sulfoxide (DMSO).

Mechanism of Action: Modulating the Cytoskeleton

The RhoA/ROCK pathway plays a pivotal role in regulating the phosphorylation of myosin light chain (MLC), a key event in actin-myosin contractility and stress fiber formation. Activated

RhoA binds to and activates ROCK, which in turn phosphorylates and inactivates myosin phosphatase target subunit 1 (MYPT1), thereby inhibiting myosin light chain phosphatase (MLCP). Simultaneously, ROCK directly phosphorylates MLC. The net effect is an increase in phosphorylated MLC, leading to enhanced cell contractility and stress fiber assembly. Rockout, by inhibiting ROCK, disrupts this cascade, leading to a decrease in MLC phosphorylation, dissolution of stress fibers, and a reduction in cellular contractility[1][2].



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Caption: The inhibitory action of Rockout on the RhoA/ROCK signaling pathway.

Quantitative Data Summary

For ease of reference, the key quantitative information for Rockout is summarized in the table below.

Property	Value	Source(s)
Synonyms	3-(4-Pyridyl)-1H-indole, Rho Kinase Inhibitor III	[1][3]
Molecular Formula	C ₁₃ H ₁₀ N ₂	[1][3]
Molecular Weight	194.23 g/mol	[1]
Purity	≥98%	[1][3]
Solubility in DMSO	20-100 mg/mL	[3][4][5]
Recommended Stock Conc.	10 mM - 50 mM	Inferred from common practice
Storage (Solid)	-20°C, protected from light	[3][5]
Storage (DMSO Stock)	-20°C for up to 6 months	[5]

Experimental Protocol: Preparation of a 10 mM Rockout Stock Solution in DMSO

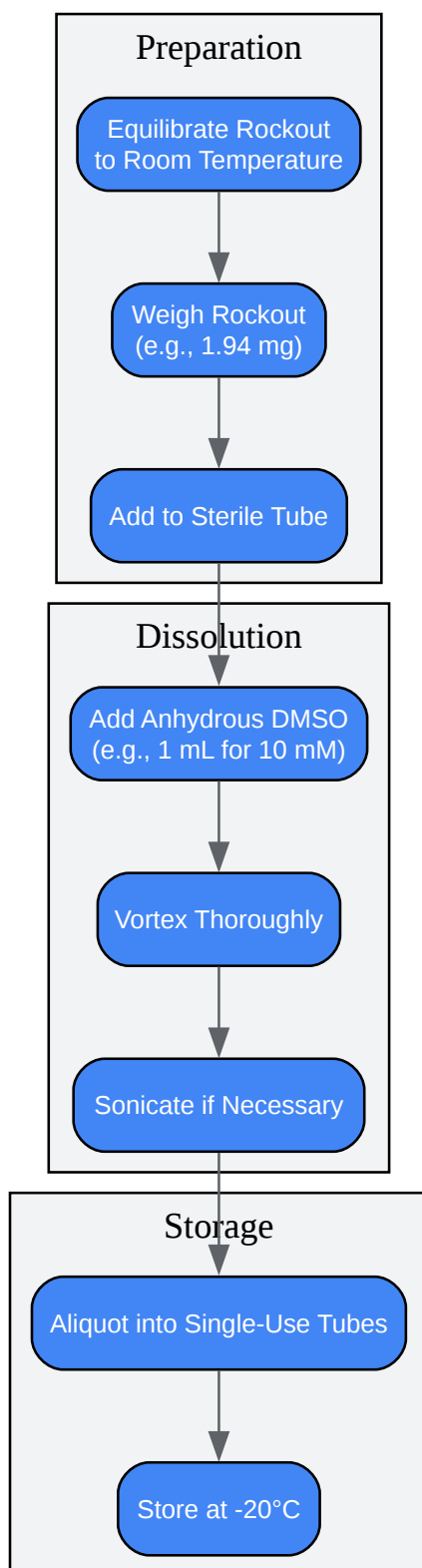
This protocol details the preparation of a 10 mM stock solution of Rockout in DMSO. This concentration is a commonly used starting point for subsequent dilutions to working concentrations for various in vitro assays.

Materials and Equipment:

- Rockout powder (≥98% purity)
- Anhydrous or sterile-filtered Dimethyl Sulfoxide (DMSO), Hybri-Max™ or equivalent grade is recommended. Use a newly opened bottle to minimize water content.
- Sterile, amber glass or polypropylene microcentrifuge tubes.
- Calibrated analytical balance.
- Calibrated micropipettes and sterile, filtered pipette tips.
- Vortex mixer.

- Water bath sonicator (optional, but recommended).
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves (nitrile or butyl rubber).

Protocol Workflow:



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Caption: Workflow for preparing Rockout stock solution in DMSO.

Step-by-Step Procedure:

- Preparation and Weighing:
 - Before opening, allow the vial of Rockout powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the hygroscopic compound.
 - In a dedicated weighing area, carefully weigh out the desired amount of Rockout powder using a calibrated analytical balance. To prepare 1 mL of a 10 mM stock solution, you will need 1.94 mg of Rockout.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 194.23 \text{ g/mol} = 0.00194 \text{ g} = 1.94 \text{ mg}$
 - Transfer the weighed powder into a sterile amber glass or polypropylene microcentrifuge tube.
- Dissolution in DMSO:
 - Using a calibrated micropipette, add the calculated volume of anhydrous/sterile DMSO to the tube containing the Rockout powder. For 1.94 mg of Rockout, add 1 mL of DMSO to achieve a 10 mM concentration.
 - Close the tube tightly and vortex the solution for 1-2 minutes until the powder is completely dissolved. A clear, yellowish solution should be obtained[6].
 - If the compound does not fully dissolve with vortexing, sonicate the tube in a room temperature water bath for 5-10 minutes[7]. Gentle warming to 37°C for a short period can also aid dissolution, but prolonged heating should be avoided to prevent potential degradation[7].
- Aliquoting and Storage:

- Once the Rockout is completely dissolved, it is crucial to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile amber glass or polypropylene tubes. This minimizes the number of freeze-thaw cycles, which can degrade the compound over time[7].
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C. Under these conditions, the DMSO stock solution is stable for up to 6 months[5].

Quality Control and Best Practices

- **Solvent Quality:** DMSO is hygroscopic and will readily absorb water from the atmosphere. The presence of water can affect the solubility and stability of Rockout. Always use anhydrous or sterile-filtered, high-purity DMSO from a newly opened bottle[4].
- **Visual Inspection:** Before each use, visually inspect the thawed aliquot for any signs of precipitation. If crystals are present, warm the tube to 37°C and vortex or sonicate to redissolve the compound completely[7].
- **Working Dilutions:** When preparing working solutions for cell culture, it is recommended to perform serial dilutions of the DMSO stock in your culture medium. The final concentration of DMSO in the culture medium should typically be kept below 0.5% to avoid solvent-induced cytotoxicity[8][9]. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Safety and Handling Precautions

- **Rockout:** The toxicological properties of Rockout have not been fully characterized. It should be handled as a potentially hazardous substance. Avoid inhalation, ingestion, and contact with skin and eyes.
- **DMSO:** DMSO is readily absorbed through the skin and can carry dissolved substances with it. Therefore, it is imperative to wear appropriate chemical-resistant gloves (e.g., nitrile or butyl rubber) and other PPE when handling DMSO and its solutions[10]. Work in a well-ventilated area or a chemical fume hood.

- Disposal: Dispose of all waste materials in accordance with local, state, and federal regulations.

References

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